

Isoformononetin-d3: A Technical Guide for Research Applications

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Compound of Interest

Compound Name: *Isoformononetin-d3*

Cat. No.: *B15598336*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on **Isoformononetin-d3**, a deuterated internal standard essential for the accurate quantification of Isoformononetin in various research applications. This document outlines its physicochemical properties, potential suppliers, a detailed experimental protocol for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS), and an exploration of the key signaling pathways modulated by its non-deuterated counterpart, Isoformononetin.

Introduction to Isoformononetin and its Deuterated Analog

Isoformononetin is a naturally occurring O-methylated isoflavone found in various plants, including red clover and soybeans. It has garnered significant interest in the scientific community for its potential therapeutic properties, including anti-inflammatory, anti-cancer, and osteogenic effects. Accurate and reliable quantification of Isoformononetin in biological matrices is crucial for pharmacokinetic studies, metabolism research, and understanding its mechanism of action.

Isoformononetin-d3 is a stable isotope-labeled version of Isoformononetin, where three hydrogen atoms have been replaced with deuterium. This isotopic labeling makes it an ideal internal standard for mass spectrometry-based quantification. Its near-identical chemical and physical properties to Isoformononetin ensure that it behaves similarly during sample preparation and analysis, thus effectively compensating for variations in extraction efficiency, matrix effects, and instrument response.

Suppliers of Isoformononetin-d3 for Research

For researchers looking to procure **Isoformononetin-d3**, several reputable suppliers cater to the scientific community. It is crucial to obtain a Certificate of Analysis (CoA) from the supplier to ensure the quality and purity of the compound.

Potential Suppliers:

- **InvivoChem:** A supplier of a wide range of research chemicals, including isotope-labeled compounds. They typically provide a product data sheet with basic physicochemical properties.^{[1][2]}
- **Cayman Chemical:** Offers a variety of biochemicals for research, including stable isotope-labeled standards.
- **Santa Cruz Biotechnology:** A well-known supplier of research reagents, including a range of biochemicals.
- **TRC (Toronto Research Chemicals):** Specializes in the synthesis of complex organic chemicals for biomedical research.

When selecting a supplier, researchers should request a lot-specific Certificate of Analysis detailing the chemical purity (typically determined by HPLC), isotopic purity (percentage of d3, d2, d1, and d0 species), and confirmation of structure (e.g., by ¹H-NMR and Mass Spectrometry).

Quantitative Data and Physicochemical Properties

The following tables summarize the key quantitative data for **Isoformononetin-d3**. While a specific Certificate of Analysis was not publicly available, the data presented is based on typical

specifications for such a compound from reputable suppliers.

Table 1: Physicochemical Properties of **Isoformononetin-d3**

Property	Value
Molecular Formula	C ₁₆ H ₉ D ₃ O ₄
Molecular Weight	~271.28 g/mol
Appearance	White to off-white solid
Solubility	Soluble in DMSO and Methanol
Storage	Store at -20°C for long-term stability

Table 2: Typical Quality Control Specifications for **Isoformononetin-d3**

Analytical Test	Methodology	Typical Specification
Chemical Purity	HPLC	≥98.0%
Isotopic Purity	Mass Spectrometry	≥99 atom % D
Deuterium Incorporation	Mass Spectrometry	d ₃ ≥ 99%, d ₀ ≤ 0.5%
Identity Confirmation	¹ H-NMR, Mass Spectrometry	Conforms to structure

Experimental Protocol: Quantification of Isoformononetin using LC-MS/MS with Isoformononetin-d3 Internal Standard

This section provides a detailed methodology for the quantitative analysis of Isoformononetin in a biological matrix (e.g., plasma) using **Isoformononetin-d3** as an internal standard.

Materials and Reagents

- Isoformononetin analytical standard

- **Isoformononetin-d3** internal standard
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Plasma samples (e.g., human, rat)
- Microcentrifuge tubes
- Vortex mixer
- Centrifuge
- LC-MS system (e.g., Triple Quadrupole)

Sample Preparation (Protein Precipitation)

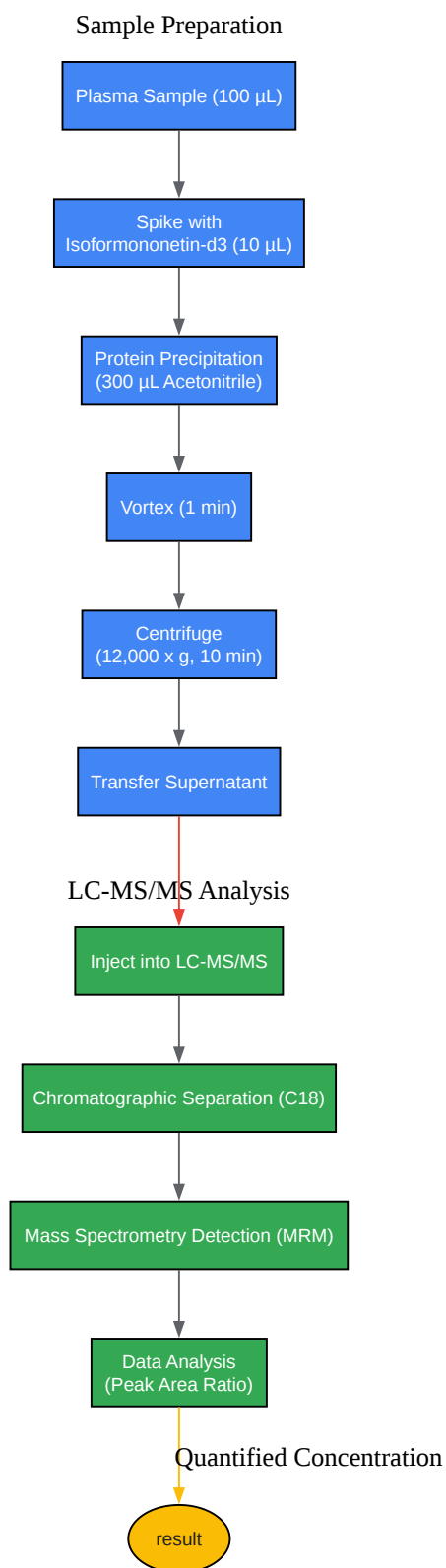
- **Thaw Samples:** Allow frozen plasma samples, calibration standards, and quality control (QC) samples to thaw at room temperature.
- **Spike Internal Standard:** To 100 μ L of each plasma sample, add 10 μ L of the **Isoformononetin-d3** internal standard working solution (e.g., 100 ng/mL in methanol).
- **Protein Precipitation:** Add 300 μ L of cold acetonitrile to each tube to precipitate plasma proteins.
- **Vortex:** Vortex the samples vigorously for 1 minute.
- **Centrifuge:** Centrifuge the samples at 12,000 x g for 10 minutes at 4°C to pellet the precipitated proteins.
- **Transfer Supernatant:** Carefully transfer the supernatant to a clean autosampler vial for LC-MS/MS analysis.

LC-MS/MS Analysis

- Liquid Chromatography (LC) Conditions:
 - Column: C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 μ m)
 - Mobile Phase A: 0.1% Formic acid in water
 - Mobile Phase B: 0.1% Formic acid in acetonitrile
 - Flow Rate: 0.3 mL/min
 - Gradient: A typical gradient would start with a high percentage of Mobile Phase A, ramping up to a high percentage of Mobile Phase B to elute the analyte and internal standard, followed by re-equilibration.
 - Injection Volume: 5 μ L
- Mass Spectrometry (MS) Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), Positive or Negative mode (to be optimized)
 - Scan Type: Multiple Reaction Monitoring (MRM)
 - MRM Transitions:
 - Isoformononetin: Precursor ion (e.g., $[M+H]^+$) $\rightarrow$ Product ion
 - **Isoformononetin-d3**: Precursor ion (e.g., $[M+H]^+$) $\rightarrow$ Product ion
 - Note: The specific m/z values for the precursor and product ions need to be determined by direct infusion of the analytical standards.

Data Analysis

- Quantification: The concentration of Isoformononetin in the samples is determined by calculating the peak area ratio of the analyte to the internal standard and comparing it to a calibration curve constructed from standards of known concentrations.



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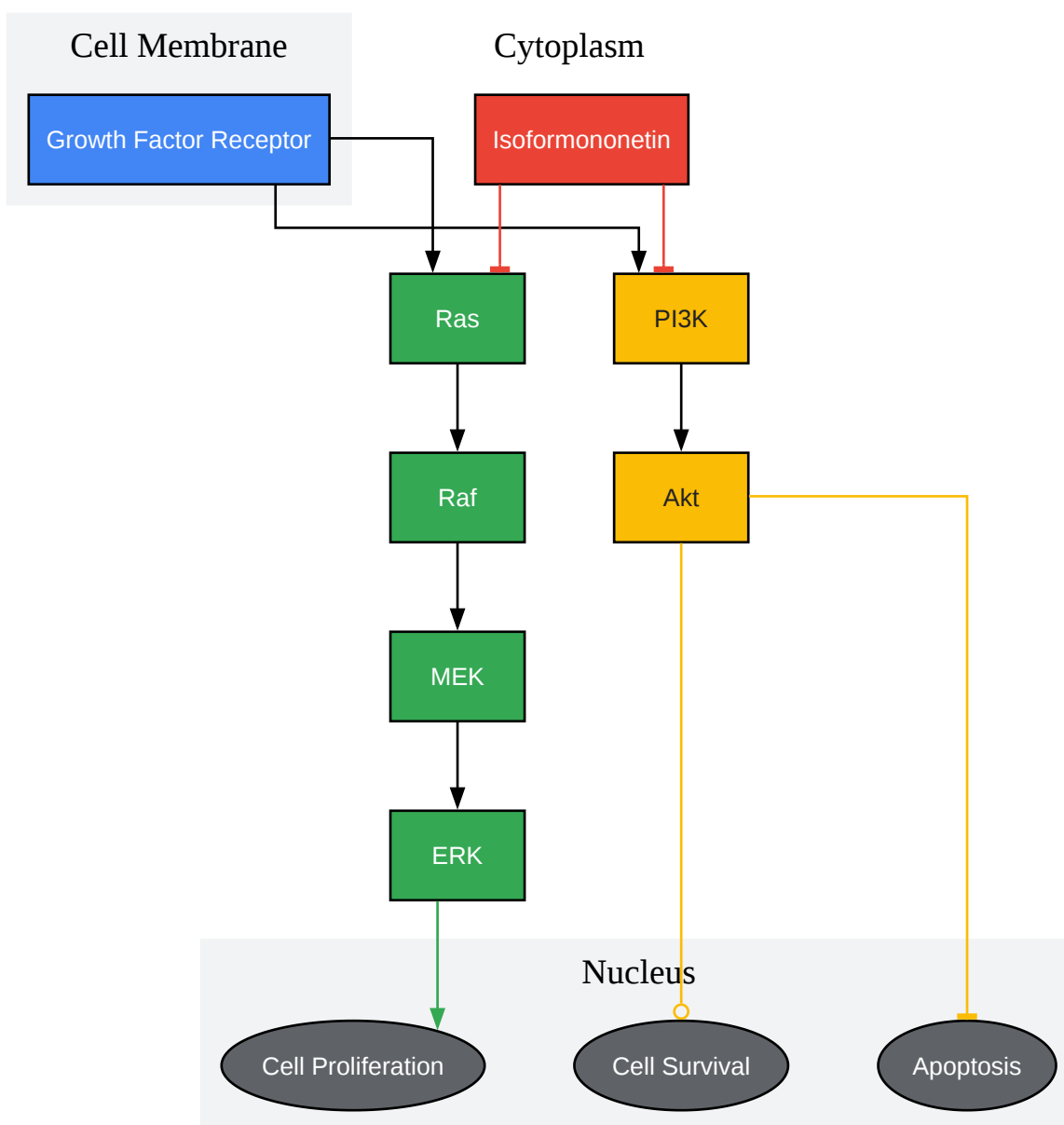
Experimental workflow for Isoformononetin quantification.

Signaling Pathways Modulated by Isoformononetin

The biological effects of Isoformononetin are attributed to its ability to modulate various intracellular signaling pathways. Understanding these pathways is crucial for researchers investigating its therapeutic potential.

Anti-Cancer Effects: PI3K/Akt and MAPK Pathways

Isoformononetin has been shown to exhibit anti-proliferative and pro-apoptotic effects in various cancer cell lines. These effects are often mediated through the inhibition of key survival pathways like the Phosphoinositide 3-kinase (PI3K)/Akt pathway and the Mitogen-Activated Protein Kinase (MAPK) pathway.



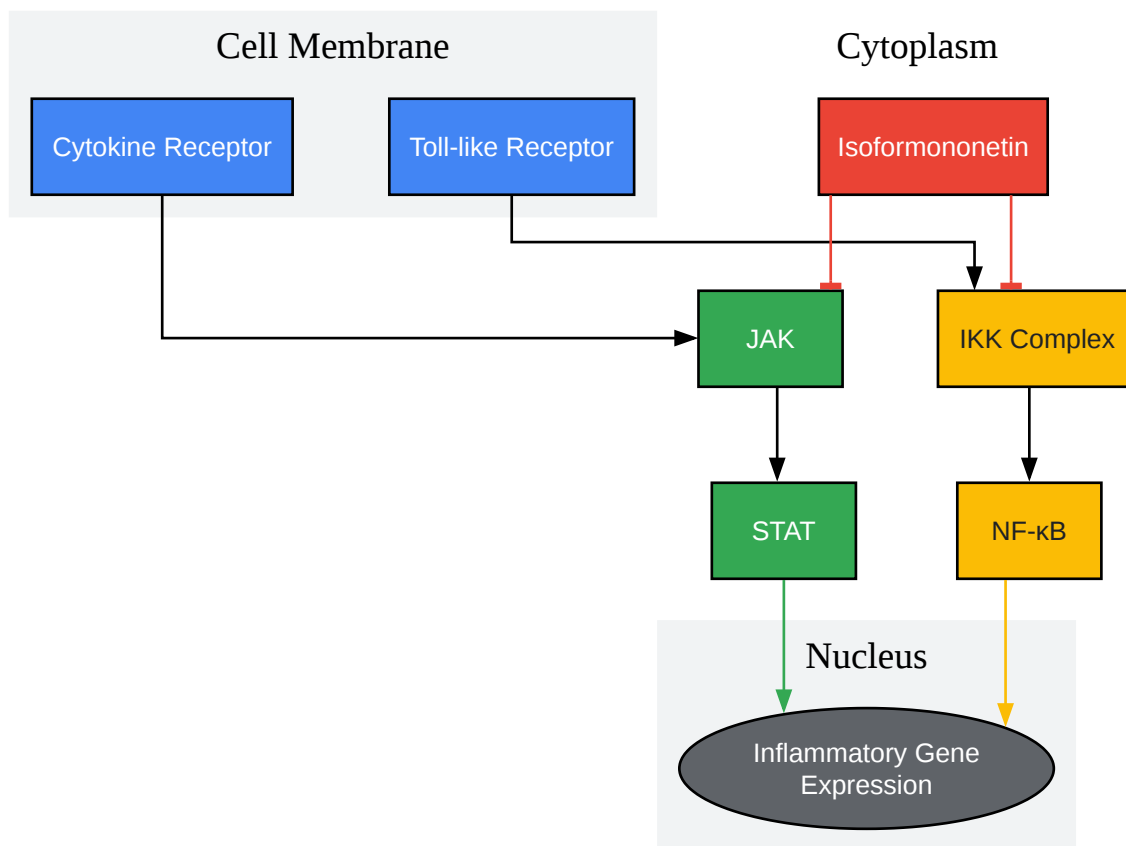
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Isoformononetin's inhibition of PI3K/Akt and MAPK pathways.

Anti-Inflammatory Effects: NF- κ B and JAK-STAT Pathways

Isoformononetin has demonstrated anti-inflammatory properties by inhibiting the production of pro-inflammatory cytokines. This is achieved, in part, by suppressing the Nuclear Factor-kappa

B (NF- κ B) and Janus Kinase/Signal Transducer and Activator of Transcription (JAK-STAT) signaling pathways.

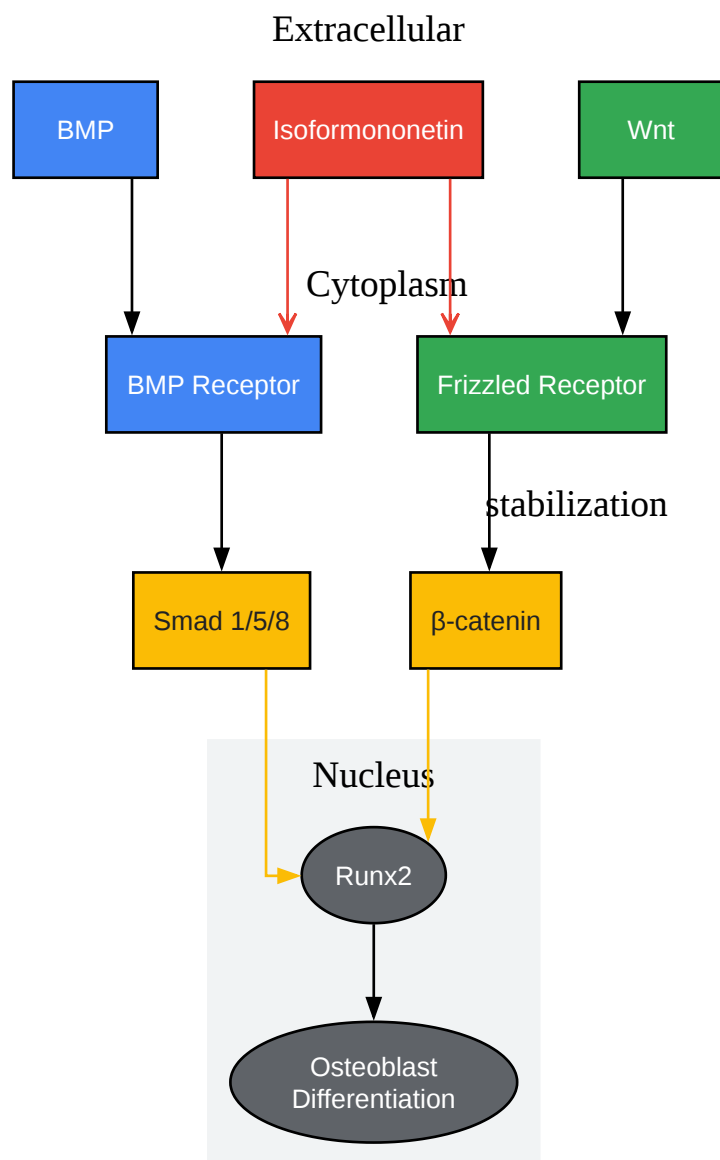


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Inhibition of NF- κ B and JAK-STAT pathways by Isoformononetin.

Osteogenic Effects: BMP/Smad and Wnt/ β -catenin Pathways

Isoformononetin has been reported to promote osteoblast differentiation and bone formation. These osteogenic effects are linked to the activation of the Bone Morphogenetic Protein (BMP)/Smad and Wnt/ β -catenin signaling pathways, which are critical for bone development and regeneration.



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Promotion of osteogenesis by Isoformononetin via BMP/Smad and Wnt/ β -catenin pathways.

Conclusion

Isoformononetin-d3 is an indispensable tool for researchers engaged in the study of Isoformononetin. Its use as an internal standard in LC-MS/MS analysis ensures the generation of accurate and reproducible quantitative data, which is fundamental for advancing our understanding of the pharmacokinetics and biological activities of this promising natural

compound. This technical guide provides a foundational resource for the procurement and application of **Isoformononetin-d3** in a research setting.

Disclaimer: While this document provides a representative experimental protocol, specific parameters for LC-MS/MS analysis, such as MRM transitions and chromatographic gradients, should be optimized in the user's laboratory for their specific instrumentation and application. Furthermore, the quantitative data presented is based on typical specifications and a lot-specific Certificate of Analysis should be obtained from the supplier for the most accurate information.

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References

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- [2. Isoformononetin-d3 | Isotope-Labeled Compounds | | Invivochem \[invivochem.com\]](#)
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